

Preparation of FINO2 Stock Solution in DMSO: Application Notes and Protocols

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Compound of Interest

Compound Name: *FINO2*

Cat. No.: *B15582668*

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Application Notes

FINO2 is a potent small molecule and a member of the 1,2-dioxolane class of organic peroxides, recognized for its ability to induce a specific form of regulated cell death known as ferroptosis.[1][2] It is a valuable tool in cancer research, particularly for studying non-apoptotic cell death pathways.[2][3] **FINO2**'s mechanism of action is dual-pronged; it indirectly inactivates glutathione peroxidase 4 (GPX4), a key enzyme that protects cells from lipid peroxidation, and it directly oxidizes ferrous iron (Fe^{2+}).[3][4][5] This combined action leads to the accumulation of lipid reactive oxygen species (ROS), widespread lipid peroxidation, and ultimately, iron-dependent cell death.[6][7][8]

FINO2 is selective for some cancer cell lines over non-cancerous cells, making it an attractive compound for therapeutic investigation.[4] In experimental settings, **FINO2** is typically used at micromolar concentrations to induce ferroptosis in cell culture models.[4] Due to its chemical nature, **FINO2** is highly soluble in dimethyl sulfoxide (DMSO), which is the recommended solvent for preparing concentrated stock solutions for laboratory use.[4][6][9] When preparing working solutions for cell-based assays, it is critical to ensure the final concentration of DMSO is kept low (preferably below 0.1%) to avoid solvent-induced cytotoxicity.[10][11]

Quantitative Data: Properties of FINO2

The following table summarizes the key physical and chemical properties of **FINO2**.

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₂₈ O ₃	[4]
Molecular Weight	256.38 - 256.4 g/mol	[4][6][12]
Appearance	Solid	[4]
Purity	≥95% - 98%	[4][12]
Solubility in DMSO	30 - 51 mg/mL	[4][6][9]
Mechanism of Action	Ferroptosis Inducer (GPX4 inhibitor, Iron Oxidizer)	[3][4]

Experimental Protocol: Preparation of FINO2 Stock Solution (10 mM)

This protocol provides a detailed methodology for preparing a 10 mM stock solution of **FINO2** in anhydrous DMSO.

Materials and Equipment

- **FINO2** solid powder (≥95% purity)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Calibrated analytical balance
- Chemical fume hood
- Sterile, nuclease-free microcentrifuge tubes (amber or wrapped in foil)
- Sterile, nuclease-free pipette tips
- Vortex mixer
- Personal Protective Equipment (PPE): safety glasses, lab coat, chemical-resistant gloves

Procedure

- Pre-calculation of Required Mass:
 - To prepare a 10 mM stock solution, the required mass of **FINO2** must be calculated. The formula to use is: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000$
 - For example, to prepare 1 mL of a 10 mM stock solution, using a molecular weight of 256.4 g/mol : $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 256.4 \text{ g/mol} \times 1000 = 2.564 \text{ mg}$
- Weighing **FINO2**:
 - Perform all weighing operations inside a chemical fume hood.
 - Using a calibrated analytical balance, carefully weigh the calculated amount of **FINO2** powder (e.g., 2.564 mg) into a sterile microcentrifuge tube.
 - Note: If the compound is light-sensitive, use an amber vial or wrap a clear vial in aluminum foil.[\[11\]](#)
- Dissolution in DMSO:
 - Add the appropriate volume of anhydrous DMSO to the microcentrifuge tube containing the **FINO2** powder. For a 10 mM solution from 2.564 mg of **FINO2**, this would be 1 mL.
 - Use fresh DMSO, as absorbed moisture can reduce the solubility of compounds.[\[9\]](#)
 - Cap the tube securely and vortex gently until the solid is completely dissolved. A clear solution should be obtained. Visually inspect the solution to ensure no particulates are present.[\[11\]](#)
- Aliquoting and Storage:
 - To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes (e.g., 10-20 μL) in sterile microcentrifuge tubes.[\[10\]](#)

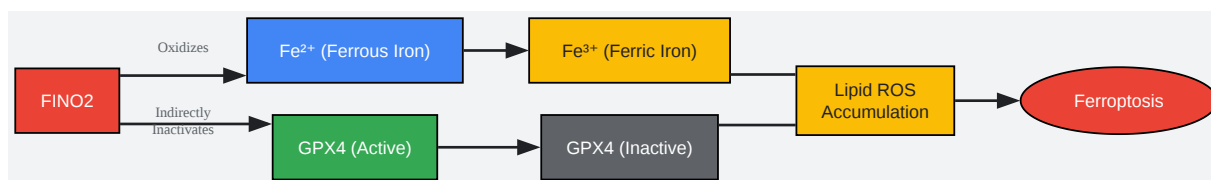
- Label each aliquot clearly with the compound name, concentration, solvent, and date of preparation.
- Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[10] Protect from light.[6]

Preparation of Working Solutions for Cell Culture

- Thaw a single aliquot of the 10 mM **FINO2** stock solution at room temperature.
- Dilute the stock solution serially in sterile cell culture medium to achieve the desired final concentration for your experiment (e.g., 10 μ M).
- Ensure the final concentration of DMSO in the culture medium does not exceed 0.5%, and is preferably below 0.1%, to prevent solvent toxicity to the cells.[10][11]
 - For a 1:1000 dilution (e.g., adding 1 μ L of 10 mM stock to 1 mL of medium to get a 10 μ M working solution), the final DMSO concentration will be 0.1%.
- Always prepare a vehicle control using the same final concentration of DMSO in the culture medium to account for any effects of the solvent.[10]

Visualizations

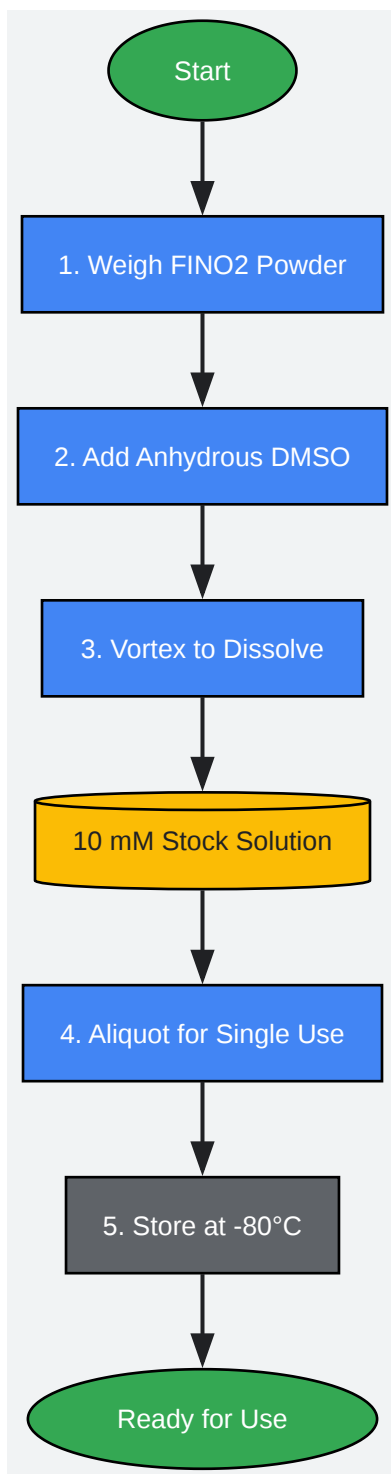
Signaling Pathway of FINO2-Induced Ferroptosis



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Caption: Mechanism of **FINO2**-induced ferroptosis via iron oxidation and GPX4 inactivation.

Experimental Workflow: Stock Solution Preparation



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Caption: Workflow for preparing and storing a concentrated **FINO2** stock solution in DMSO.

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